

stereoisomers of 5-Hydroxy-2-hexanone: (5R) and (5S) enantiomers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Hydroxy-2-hexanone

Cat. No.: B1204603

[Get Quote](#)

Introduction

5-Hydroxy-2-hexanone is a bifunctional organic molecule containing both a ketone and a secondary alcohol functional group.^[1] Its molecular structure includes a single chiral center at the fifth carbon atom, giving rise to two distinct stereoisomers: **(5R)-5-hydroxy-2-hexanone** and **(5S)-5-hydroxy-2-hexanone**.^[1] These enantiomers are non-superimposable mirror images of each other and can exhibit significantly different biological activities, pharmacological properties, and toxicological profiles.^[2] This divergence is critical in the field of drug development, where the therapeutic effects of a chiral drug are often associated with one specific enantiomer, while the other may be inactive or even responsible for adverse effects.^[2] ^[3]

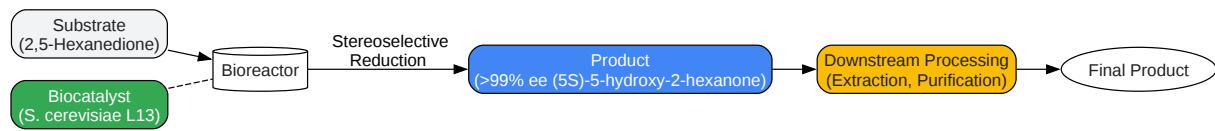
This guide provides a comprehensive technical overview of the (5R) and (5S) enantiomers of **5-hydroxy-2-hexanone**, covering their synthesis, physicochemical properties, and analytical characterization. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis who are interested in the application of these chiral building blocks.

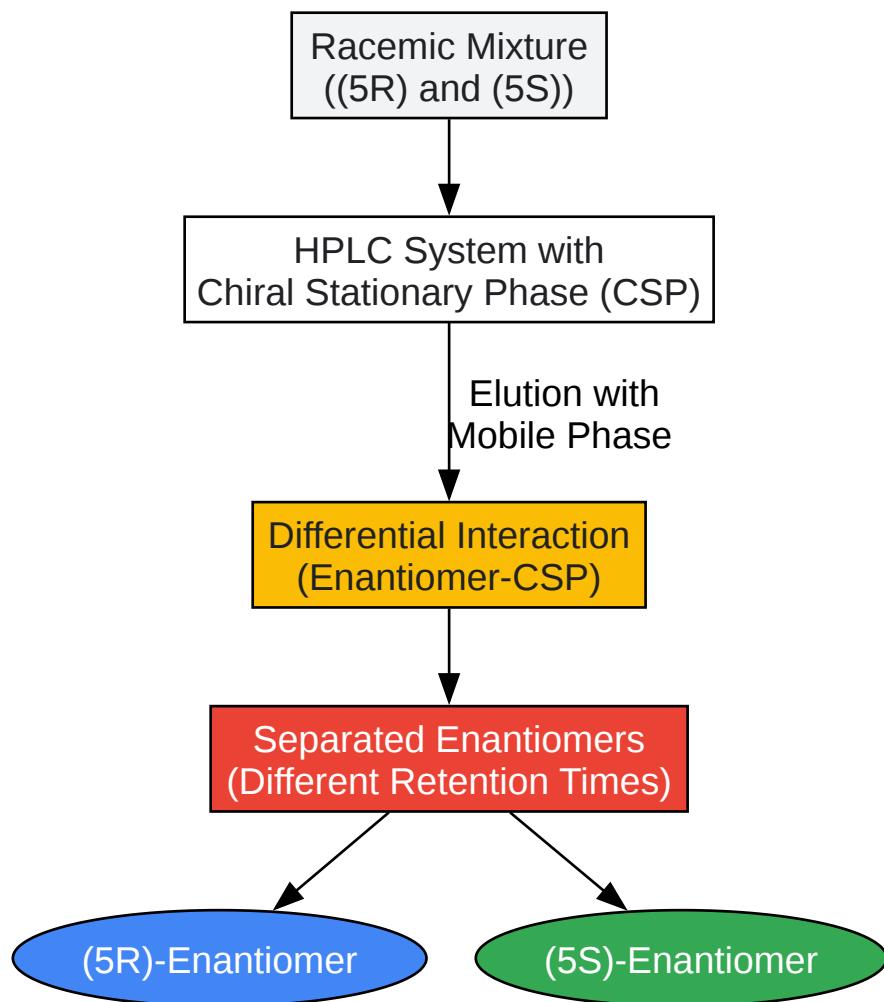
The fundamental relationship between the two enantiomers is depicted below, highlighting the chiral center responsible for their stereoisomerism.

(5R)-5-hydroxy-2-hexanone



(5S)-5-hydroxy-2-hexanone





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Hydroxy-2-hexanone | 56745-61-0 | Benchchem [benchchem.com]
- 2. Enantiomeric Recognition and Separation by Chiral Nanoparticles - PMC [pmc.ncbi.nlm.nih.gov]
- 3. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]

- To cite this document: BenchChem. [stereoisomers of 5-Hydroxy-2-hexanone: (5R) and (5S) enantiomers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1204603#stereoisomers-of-5-hydroxy-2-hexanone-5r-and-5s-enantiomers>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com